

Certificate of Analysis: A Technical Guide to Benzyl Salicylate-d4

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Compound of Interest

Compound Name: *Benzyl Salicylate-d4*

Cat. No.: *B569964*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the quality control, analytical methodologies, and data interpretation for **Benzyl Salicylate-d4**, a deuterated analog of Benzyl Salicylate. This document is intended to serve as a detailed reference for researchers and professionals in drug development and related scientific fields who utilize isotopically labeled compounds.

Quantitative Data Summary

The following table summarizes the typical quantitative data found on a Certificate of Analysis (CoA) for **Benzyl Salicylate-d4**. These specifications ensure the identity, purity, and isotopic enrichment of the compound, which are critical for its application in sensitive analytical and research protocols.

| Test Parameter | Specification | Methodology |
|---------------------------|---|---|
| Chemical Identity | Conforms to structure | ^1H NMR, ^{13}C NMR, MS |
| Purity (by GC) | $\geq 98.0\%$ | Gas Chromatography (GC) |
| Isotopic Enrichment | ≥ 98 atom % D | Mass Spectrometry (MS) |
| Chemical Purity (by HPLC) | $\geq 98.0\%$ | High-Performance Liquid Chromatography (HPLC) |
| Residual Solvents | Meets USP <467> limits | Headspace GC-MS |
| Water Content | $\leq 0.5\%$ | Karl Fischer Titration |
| Appearance | Colorless to pale yellow liquid | Visual Inspection |
| Molecular Formula | $\text{C}_{14}\text{H}_8\text{D}_4\text{O}_3$ | - |
| Molecular Weight | 232.28 g/mol | - |
| CAS Number | 1219802-40-0[1][2] | - |

Experimental Protocols

Detailed methodologies for the key analytical experiments are crucial for understanding the quality and characteristics of **Benzyl Salicylate-d4**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure and determine the location of deuterium incorporation.

Methodology:

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- Sample Preparation: A precisely weighed amount of **Benzyl Salicylate-d4** is dissolved in a deuterated solvent (e.g., chloroform-d, acetone-d6).[3][4] Tetramethylsilane (TMS) is often added as an internal standard.

- ^1H NMR Spectroscopy: The ^1H NMR spectrum is acquired to identify and quantify any residual non-deuterated Benzyl Salicylate. The absence or significant reduction of signals at specific chemical shifts corresponding to the deuterated positions confirms successful labeling.
- ^2H NMR (Deuterium NMR): A deuterium NMR spectrum is acquired to directly observe the deuterium signals.^[5] This provides definitive evidence of deuterium incorporation and can be used to assess the isotopic purity at specific sites.^{[6][7]}
- ^{13}C NMR Spectroscopy: The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule, further confirming its identity.

Mass Spectrometry (MS)

Objective: To determine the molecular weight, confirm the isotopic enrichment, and assess the overall purity.

Methodology:

- Instrumentation: A mass spectrometer, typically coupled with a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- Ionization: Electron Ionization (EI) or Electrospray Ionization (ESI) techniques are commonly used.
- Analysis: The mass spectrum of **Benzyl Salicylate-d4** will show a molecular ion peak (M^+) at m/z corresponding to the deuterated compound (232.28). The isotopic distribution pattern is analyzed to calculate the percentage of deuteration. The absence of significant peaks at the molecular weight of the non-deuterated compound (228.24) and other impurities indicates high chemical and isotopic purity.

Gas Chromatography (GC)

Objective: To determine the chemical purity of the compound.

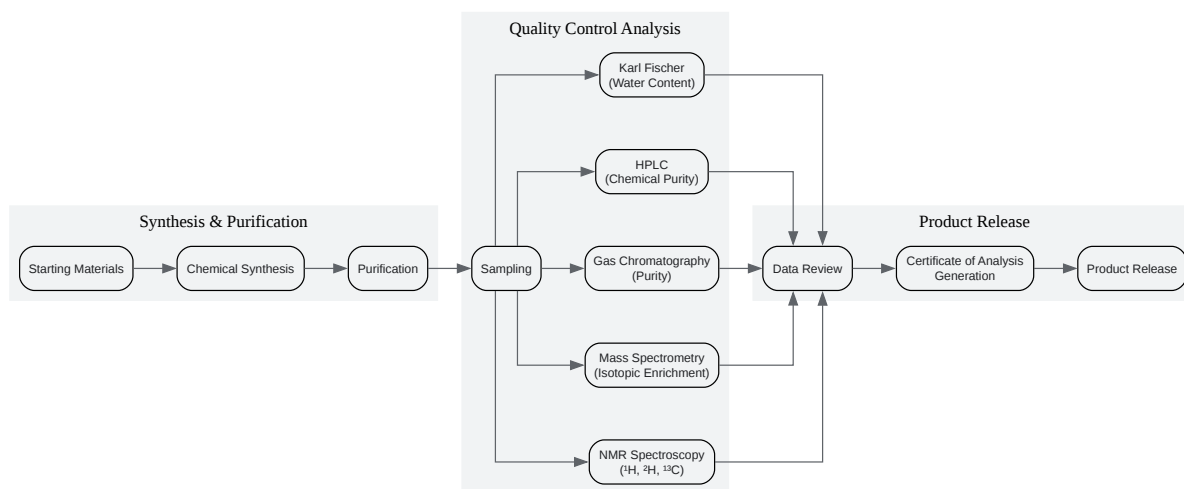
Methodology:

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID).

- Column: A capillary column suitable for the analysis of semi-volatile organic compounds (e.g., a 5% phenyl-methylpolysiloxane column).
- Sample Preparation: The sample is diluted in a suitable solvent (e.g., ethyl acetate).
- Analysis: The sample is injected into the GC, and the components are separated based on their volatility and interaction with the stationary phase. The retention time of the major peak is compared to that of a non-deuterated Benzyl Salicylate reference standard. The peak area percentage of the main component is calculated to determine the chemical purity.

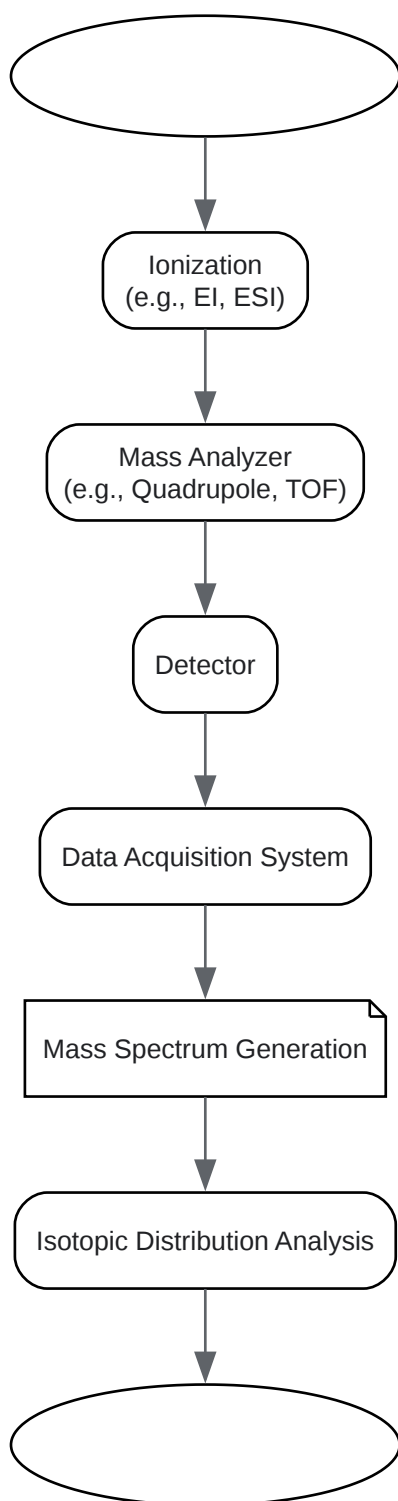
Visualizations

The following diagrams illustrate key workflows in the quality control and analysis of **Benzyl Salicylate-d4**.



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Quality Control Workflow for **Benzyl Salicylate-d4**.



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Workflow for Isotopic Purity Determination by Mass Spectrometry.

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References

- 1. Benzyl Salicylate-d4 | CAS 1219802-40-0 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Benzyl Salicylate-d4 | CAS 1219802-40-0 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. Deuterated Compounds for NMR | Tokyo Chemical Industry UK Ltd. [[tcichemicals.com](https://www.tcichemicals.com)]
- 4. chemscene.com [chemscene.com]
- 5. Deuterium NMR - Wikipedia [en.wikipedia.org]
- 6. resolvemass.ca [resolvemass.ca]
- 7. sigmaaldrich.com [sigmaaldrich.com]
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